

enolization of 2-(2-Methylbenzoyl)cyclohexanone

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Compound of Interest

Compound Name: 2-(2-Methylbenzoyl)cyclohexanone

CAS No.: 7402-38-2

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An In-Depth Technical Guide to the Enolization of **2-(2-Methylbenzoyl)cyclohexanone**

Abstract

This technical guide provides a comprehensive analysis of the enolization of **2-(2-methylbenzoyl)cyclohexanone**, a sterically hindered, unsymmetrical β -dicarbonyl compound. We delve into the fundamental principles governing the regioselective formation of its distinct enolates, exploring the interplay of kinetic and thermodynamic control. Detailed experimental protocols for the selective generation of both the kinetic and thermodynamic enolates are presented, supported by mechanistic rationale and spectroscopic characterization guidelines. This document is intended for researchers, scientists, and professionals in drug development and synthetic organic chemistry who require a deep, practical understanding of enolate chemistry in complex molecular scaffolds.

Introduction: Structural and Synthetic Context

2-(2-Methylbenzoyl)cyclohexanone is an unsymmetrical β -dicarbonyl compound featuring two distinct enolizable positions. The control over which α -proton is removed dictates the

structure of the resulting enol or enolate, which is a critical consideration for subsequent synthetic transformations such as alkylation, acylation, and aldol reactions. The presence of the bulky 2-methylbenzoyl (o-toluoyl) group introduces significant steric and electronic effects that profoundly influence the regioselectivity of enolization. Understanding and controlling these factors is paramount for achieving desired product outcomes in multi-step syntheses.

The two potential sites for deprotonation are the C-6 position of the cyclohexanone ring and the methine C-2 position, which is situated between the two carbonyl groups. Deprotonation at C-6 leads to a trisubstituted enolate, whereas deprotonation at C-2 results in a more substituted, tetrasubstituted enolate. The choice between these pathways is not trivial and is governed by the principles of kinetic versus thermodynamic control.

Mechanistic Principles: Kinetic vs. Thermodynamic Enolates

The regioselective formation of an enolate from an unsymmetrical ketone is a classic dichotomy in organic chemistry, hinging on whether the reaction is under kinetic or thermodynamic control.

- **Kinetic Control:** This regime favors the enolate that is formed the fastest. Deprotonation occurs at the most sterically accessible and kinetically acidic proton.^{[1][2]} This process is typically achieved using a strong, sterically hindered, non-nucleophilic base at low temperatures, with a short reaction time.^{[3][4]} These conditions ensure that the deprotonation is rapid and irreversible, effectively "locking" the enolate in its initial form.
- **Thermodynamic Control:** This regime favors the most stable enolate product. The conditions are designed to allow for an equilibrium to be established between the ketone starting material and all possible enolate forms.^{[5][6]} This is typically achieved using a weaker base (often a substoichiometric amount relative to the ketone), a protic solvent, and higher temperatures, which facilitate proton exchange and allow the system to settle into its lowest energy state.^{[3][7]} The most stable enolate is generally the one with the more highly substituted double bond, a principle analogous to Zaitsev's rule for alkenes.^[4]

For **2-(2-methylbenzoyl)cyclohexanone**, these two pathways lead to distinct chemical entities with different reactivity profiles.

Regioselectivity in the Enolization of 2-(2-Methylbenzoyl)cyclohexanone

The structure of **2-(2-methylbenzoyl)cyclohexanone** presents a fascinating case for studying regioselectivity.

- The Kinetic Enolate (A): Deprotonation at the C-6 methylene position is sterically less hindered. A bulky base, such as Lithium Diisopropylamide (LDA), will preferentially abstract a proton from this site due to easier access.[2] This pathway leads to the less substituted, but more rapidly formed, kinetic enolate.
- The Thermodynamic Enolate (B): The C-2 methine proton is significantly more acidic due to its position between two electron-withdrawing carbonyl groups. Its removal leads to a tetrasubstituted enolate where the negative charge is delocalized over both carbonyl groups, resulting in a highly conjugated and, therefore, more stable system.[8] However, this position is sterically shielded by both the cyclohexyl ring and, crucially, the bulky o-toluoyl group. The ortho-methyl group on the benzoyl ring creates significant steric strain, which can hinder the approach of a base and also potentially destabilize the resulting planar enolate.[9]

The interplay between the increased acidity at C-2 and the steric hindrance from the o-toluoyl group is the central challenge. While the C-2 proton is electronically favored for removal, it is sterically disfavored.

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Caption: Kinetic vs. Thermodynamic Enolization Pathways.

Factors Influencing Selectivity:

Factor	Kinetic Control Conditions	Thermodynamic Control Conditions	Rationale
Base	Strong, bulky, non-nucleophilic (e.g., LDA, LHMDS)[4]	Weaker, less hindered (e.g., NaH, NaOEt, KOt-Bu)[5][10]	Bulky bases abstract the most accessible proton (C-6). Weaker bases allow for equilibrium to favor the most stable enolate (from C-2 deprotonation).[2]
Temperature	Low (-78 °C)[3]	Higher (0 °C to reflux) [5]	Low temperature prevents equilibration, trapping the kinetic product. Higher temperatures provide the energy needed to overcome the higher activation barrier for thermodynamic enolate formation and facilitate equilibration.
Solvent	Aprotic (e.g., THF, Diethyl ether)[3]	Protic (e.g., Ethanol) or Aprotic[3][11]	Aprotic solvents are required for strong bases like LDA. Protic solvents can facilitate proton exchange, helping to establish equilibrium.
Reaction Time	Short[3]	Long[3]	Short times favor the fastest-forming product. Longer times allow the system to reach thermodynamic equilibrium.

Experimental Protocols for Selective Enolate Generation

The following protocols are designed to provide a framework for the selective generation of either the kinetic or thermodynamic enolate of **2-(2-methylbenzoyl)cyclohexanone** for subsequent trapping, for instance, with an alkylating agent like methyl iodide.^[12]

Protocol 1: Generation of the Kinetic Enolate (A)

This procedure targets the deprotonation at the less-hindered C-6 position.

Objective: To generate and trap the trisubstituted kinetic enolate.

Materials:

- **2-(2-Methylbenzoyl)cyclohexanone**
- Diisopropylamine, freshly distilled from CaH_2
- n-Butyllithium (n-BuLi) in hexanes (concentration titrated)
- Anhydrous Tetrahydrofuran (THF), distilled from sodium/benzophenone
- Methyl Iodide (MeI), freshly distilled
- Saturated aqueous NH_4Cl solution
- Saturated aqueous NaHCO_3 solution

Methodology:

- **Apparatus Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a nitrogen inlet, a thermometer, and a rubber septum is assembled while hot and allowed to cool under a stream of dry nitrogen.
- **LDA Preparation (In Situ):** Anhydrous THF is added to the flask via syringe, followed by cooling to $-78\text{ }^\circ\text{C}$ (dry ice/acetone bath). Diisopropylamine (1.1 equivalents) is added, followed by the slow, dropwise addition of n-BuLi (1.05 equivalents). The solution is stirred at

-78 °C for 15 minutes and then allowed to warm to 0 °C for 15 minutes to ensure complete formation of LDA. The solution is then re-cooled to -78 °C.

- **Enolate Formation:** A solution of **2-(2-methylbenzoyl)cyclohexanone** (1.0 equivalent) in a minimal amount of anhydrous THF is added dropwise to the LDA solution at -78 °C over 10 minutes. The resulting enolate solution is stirred for an additional 30-45 minutes at -78 °C. This procedure ensures rapid and irreversible deprotonation.
- **Alkylation (Trapping):** Methyl iodide (1.2 equivalents) is added dropwise to the enolate solution at -78 °C. The reaction is stirred at this temperature for 1-2 hours or until TLC analysis indicates consumption of the starting material.
- **Workup:** The reaction is quenched by the slow addition of saturated aqueous NH₄Cl solution at -78 °C. The mixture is allowed to warm to room temperature. The aqueous layer is separated and extracted with diethyl ether. The combined organic layers are washed with saturated NaHCO₃ solution and brine, dried over anhydrous MgSO₄, filtered, and concentrated under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel to isolate the 6-methyl-**2-(2-methylbenzoyl)cyclohexanone**.

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Caption: Experimental Workflow for Kinetic Enolate Generation.

Protocol 2: Generation of the Thermodynamic Enolate (B)

This procedure targets deprotonation at the more acidic, but sterically hindered, C-2 position.

Objective: To generate and trap the tetrasubstituted thermodynamic enolate.

Materials:

- **2-(2-Methylbenzoyl)cyclohexanone**
- Sodium Ethoxide (NaOEt) or Potassium tert-Butoxide (KOt-Bu)
- Anhydrous Ethanol (for NaOEt) or Anhydrous THF (for KOt-Bu)
- Methyl Iodide (MeI), freshly distilled
- Dilute HCl
- Saturated aqueous NaHCO₃ solution

Methodology:

- **Apparatus Setup:** A round-bottom flask equipped with a magnetic stir bar, reflux condenser, and a nitrogen inlet is assembled.

- **Enolate Formation:** The flask is charged with **2-(2-methylbenzoyl)cyclohexanone** (1.0 equivalent) and anhydrous ethanol. Sodium ethoxide (1.1 equivalents) is added, and the mixture is stirred at room temperature or gently heated (e.g., 50 °C) for several hours to allow the system to reach equilibrium.^[10] The progress can be monitored by TLC.
- **Alkylation (Trapping):** The solution is cooled to room temperature (or 0 °C), and methyl iodide (1.2 equivalents) is added. The reaction is stirred until the starting material is consumed.
- **Workup:** The solvent is removed under reduced pressure. The residue is partitioned between diethyl ether and water. The aqueous layer is neutralized with dilute HCl and then extracted with diethyl ether. The combined organic layers are washed with saturated NaHCO₃ solution and brine, dried over anhydrous MgSO₄, filtered, and concentrated.
- **Purification:** The crude product is purified by column chromatography to isolate the **2-methyl-2-(2-methylbenzoyl)cyclohexanone**.

Spectroscopic Characterization of Enol Tautomers

In the absence of a trapping agent, the enol/enolate can be characterized directly.

Spectroscopic methods are invaluable for determining the outcome of the enolization.

- **¹H NMR Spectroscopy:**
 - **Enolic Proton:** The most definitive signal is the enolic hydroxyl proton, which typically appears as a broad singlet far downfield (δ 12-16 ppm), especially if it's involved in an intramolecular hydrogen bond with the adjacent carbonyl.^[13]
 - **Vinyl Protons:** For the kinetic enol (A), a vinyl proton signal would be expected in the δ 5-6 ppm region. The thermodynamic enol (B) has no vinyl protons.
 - **α -Protons:** Protons on carbons adjacent to a carbonyl group typically appear in the δ 2.0-2.6 ppm range.^[14] The disappearance or change in multiplicity of the C-6 protons or the C-2 proton can confirm the site of deprotonation.
- **¹³C NMR Spectroscopy:**

- Carbonyl Carbons: The carbonyl carbons are highly deshielded, appearing in the δ 190-220 ppm region.^[14] The chemical shifts will change upon enolization.
- Vinylic Carbons: The formation of a C=C double bond will give rise to new signals in the δ 100-150 ppm region. The chemical shift can help distinguish between the trisubstituted and tetrasubstituted enol forms.
- Infrared (IR) Spectroscopy:
 - Ketone Form: Shows two distinct C=O stretching frequencies, one for the cyclohexanone (approx. 1715 cm^{-1}) and one for the benzoyl group (approx. 1685 cm^{-1}).^[15]
 - Enol Form: The formation of the enol results in the appearance of a broad O-H stretch (approx. 3200-3600 cm^{-1}) and a C=C stretch (approx. 1640 cm^{-1}). The C=O stretch will shift to a lower frequency (approx. 1650-1600 cm^{-1}) due to conjugation and potential hydrogen bonding.^[16]

Computational Insights

Density Functional Theory (DFT) calculations can provide valuable predictions regarding the relative stabilities of the different enol tautomers.^[11] Such studies can calculate the ground-state energies of the kinetic and thermodynamic enols, helping to rationalize the experimental observations.^[17] Computational models can also account for solvent effects, which can significantly influence the keto-enol equilibrium.^[18] For **2-(2-methylbenzoyl)cyclohexanone**, calculations would likely confirm that the tetrasubstituted enol (B) is thermodynamically more stable, despite the steric clash introduced by the o-toluoyl group.

Conclusion

The enolization of **2-(2-methylbenzoyl)cyclohexanone** is a nuanced process governed by a delicate balance of steric and electronic factors. By carefully selecting the reaction conditions—specifically the base, solvent, and temperature—chemists can exert precise control over the regiochemical outcome, selectively generating either the kinetic or the thermodynamic enolate. The protocols and characterization data presented in this guide offer a robust framework for researchers to harness the synthetic potential of this versatile building block, enabling the predictable and efficient construction of complex molecular architectures.

References

- Lecture 3 Regioselective Formation of Enolates. (n.d.). University of Bristol. Retrieved March 14, 2026, from [\[Link\]](#)
- 10.7: Alkylation of Enolate Ions. (2021, December 27). Chemistry LibreTexts. Retrieved March 14, 2026, from [\[Link\]](#)
- Steric effects Definition. (2025, August 15). Fiveable. Retrieved March 14, 2026, from [\[Link\]](#)
- Enolates - Organic Chemistry. (n.d.). Jack Westin. Retrieved March 14, 2026, from [\[Link\]](#)
- Caputo, F., et al. (2021). Kinetic vs Thermodynamic Control on β -functionalized Cyclic Ketones: A Theoretical Investigation on Regioselective Formation of Enolates. ChemRxiv. Retrieved March 14, 2026, from [\[Link\]](#)
- How to Enhance Enol Performance in Ester Formation. (2026, March 6). Patsnap Eureka. Retrieved March 14, 2026, from [\[Link\]](#)
- Al-Hourani, B. J. (2023). Computational Study of the Keto-Enol Tautomerism of 3-Phenyl-2,4-Pentanedione in the Gaseous Phase and Solvents Using DFT Methods. Egyptian Journal of Chemistry. Retrieved March 14, 2026, from [\[Link\]](#)
- Sun, X., & Collum, D. B. (1999). Mechanism of Lithium Diisopropylamide-Mediated Ester Deprotonation: The Role of Disolvated Monomers. Journal of the American Chemical Society. Retrieved March 14, 2026, from [\[Link\]](#)
- 9.7: Enolate alkylation. (2020, July 1). Chemistry LibreTexts. Retrieved March 14, 2026, from [\[Link\]](#)
- Problem Set 3 Study Guide. (2007, March 20). Massachusetts Institute of Technology Organic Chemistry 5.512. Retrieved March 14, 2026, from [\[Link\]](#)
- Mack, J. B., & Shumba, M. (2017). An Increased Understanding of Enolate Additions under Mechanochemical Conditions. Chemistry. Retrieved March 14, 2026, from [\[Link\]](#)
- Enol Tautomers: Factors Influencing Their Stability. (2026, March 6). Patsnap Eureka. Retrieved March 14, 2026, from [\[Link\]](#)

- Application of Organized Microstructures to Study Keto-Enol Equilibrium of Beta-Dicarbonyl Compounds. (n.d.). ResearchGate. Retrieved March 14, 2026, from [\[Link\]](#)
- Kinetic vs Thermodynamic Enolates. (n.d.). University of Calgary. Retrieved March 14, 2026, from [\[Link\]](#)
- Regioselectivity in Kinetics Aldols/'Kinetic' Enolate Generation. (n.d.). University of Wisconsin-Madison. Retrieved March 14, 2026, from [\[Link\]](#)
- Mixed (crossed) aldol condensation using a lithium enolate. (n.d.). Khan Academy. Retrieved March 14, 2026, from [\[Link\]](#)
- Ashenhurst, J. (2022, August 19). Kinetic Versus Thermodynamic Enolates. Master Organic Chemistry. Retrieved March 14, 2026, from [\[Link\]](#)
- How to synthesis 2- methyl cyclohexanone from cyclohexanone. (2020, December 26). Quora. Retrieved March 14, 2026, from [\[Link\]](#)
- Williard, P. G., & Carpenter, G. B. (1986). Lithium Enolates of Simple Ketones: Structure Determination Using the Method of Continuous Variation. Journal of the American Chemical Society. Retrieved March 14, 2026, from [\[Link\]](#)
- Kinetic and thermodynamic enolates. (2018, April 28). YouTube. Retrieved March 14, 2026, from [\[Link\]](#)
- Kinetic vs Thermodynamic Enolates Explained. (n.d.). Scribd. Retrieved March 14, 2026, from [\[Link\]](#)
- Sodium ethoxide. (n.d.). Wikipedia. Retrieved March 14, 2026, from [\[Link\]](#)
- Chen, J., et al. (2013). Stable acyclic aliphatic solid enols: synthesis, characterization, X-ray structure analysis and calculations. Scientific Reports. Retrieved March 14, 2026, from [\[Link\]](#)
- Gall, M., & House, H. O. (1972). The formation and alkylation of specific enolate anions from an unsymmetrical ketone. Organic Syntheses. Retrieved March 14, 2026, from [\[Link\]](#)

- Gacel, S., et al. (2001). ^1H and ^{13}C NMR spectra of α -heterocyclic ketones and assignment of keto, enol and enaminone tautomeric structures. Journal of the Chemical Society, Perkin Transactions 2. Retrieved March 14, 2026, from [\[Link\]](#)
- Thermodynamically stable enols: 1,3-dicarbonyl compounds. (2025, June 4). Oxford University Press. Retrieved March 14, 2026, from [\[Link\]](#)
- Regioselectivity and Stereoselectivity in the Alkylation of Enolates. (n.d.). Name of the source. Retrieved March 14, 2026, from [\[Link\]](#)
- Forsén, S., Merényi, F., & Nilsson, M. (1964). Spectroscopic Studies on Enols. 7. NMR and IR Investigations of Hydrogen Bonding and Tautomerism in Cyclopentane Enols. Acta Chemica Scandinavica. Retrieved March 14, 2026, from [\[Link\]](#)
- Synthesis of 2-benzylcyclohexan-1-ol from cyclohexanone. (2015, December 8). Chemistry Stack Exchange. Retrieved March 14, 2026, from [\[Link\]](#)
- The Formation and Alkylation of Specific Enolate Anions from an Unsymmetrical Ketone: 2-Benzyl-2-methylcyclohexanone and 2-benzyl-6-methylcyclohexanone. (n.d.). ResearchGate. Retrieved March 14, 2026, from [\[Link\]](#)
- Regioselective enolate formation. (2014, October 5). Chemistry Stack Exchange. Retrieved March 14, 2026, from [\[Link\]](#)
- Spectroscopy of Aldehydes and Ketones. (2020, February 7). Oregon State University. Retrieved March 14, 2026, from [\[Link\]](#)
- Ketones. (n.d.). OpenOChem Learn. Retrieved March 14, 2026, from [\[Link\]](#)
- Iglesias, E. (2003). Tautomerization of 2-Acetylcyclohexanone. 1. Characterization of Keto–Enol/Enolate Equilibria and Reaction Rates in Water. The Journal of Organic Chemistry. Retrieved March 14, 2026, from [\[Link\]](#)
- PREPARATION OF (S)-2-Allyl-2-methylcyclohexanone. (n.d.). National Center for Biotechnology Information. Retrieved March 14, 2026, from [\[Link\]](#)

- Synthesis of cyclohexanones. (n.d.). Organic Chemistry Portal. Retrieved March 14, 2026, from [\[Link\]](#)
- 17.2: Enolization of Aldehydes and Ketones. (2021, July 31). Chemistry LibreTexts. Retrieved March 14, 2026, from [\[Link\]](#)
- Regioselectivity-reversed asymmetric aldol reaction of 1,3-dicarbonyl compounds. (2012, September 17). PubMed. Retrieved March 14, 2026, from [\[Link\]](#)
- Ionization and tautomerization of 2-nitrocyclohexanone in aqueous solution. (2007, May 25). PubMed. Retrieved March 14, 2026, from [\[Link\]](#)
- Fig. 1. Line structures and ionization of 1,3-dicarbonyl compounds. (A)... (n.d.). ResearchGate. Retrieved March 14, 2026, from [\[Link\]](#)

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Sources

- 1. jackwestin.com [jackwestin.com]
- 2. uwindsor.ca [uwindsor.ca]
- 3. chemweb.bham.ac.uk [chemweb.bham.ac.uk]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 7. youtube.com [youtube.com]
- 8. Thermodynamically stable enols: 1,3-dicarbonyl compounds [ns1.almerja.com]
- 9. fiveable.me [fiveable.me]
- 10. Sodium ethoxide - Wikipedia [en.wikipedia.org]

- 11. Computational Study of the Keto-Enol Tautomerism of 3-Phenyl-2,4-Pentanedione in the Gaseous Phase and Solvents Using DFT Methods – Oriental Journal of Chemistry [orientjchem.org]
- 12. [quora.com](https://www.quora.com) [[quora.com](https://www.quora.com)]
- 13. Stable acyclic aliphatic solid enols: synthesis, characterization, X-ray structure analysis and calculations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 14. Ketones | OpenOChem Learn [learn.openochem.org]
- 15. Spectroscopy of Aldehydes and Ketones [sites.science.oregonstate.edu]
- 16. [scispace.com](https://www.scispace.com) [[scispace.com](https://www.scispace.com)]
- 17. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 18. Enol Tautomers: Factors Influencing Their Stability [eureka.patsnap.com]
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